

Unveiling the Molecular Architecture and Biological Profile of MMV665852: A Technical Guide

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Compound of Interest

Compound Name: MMV665852

Cat. No.: B1677363

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This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **MMV665852**, a promising antischistosomal agent. This document is intended for researchers, scientists, and drug development professionals interested in the exploration of novel anthelmintics.

Chemical Structure and Properties

MMV665852 is an N,N'-diarylurea distinguished by a specific substitution pattern of four chlorine atoms on its two phenyl rings. The definitive chemical structure and its key identifiers are presented below.

Chemical Structure:

Unfortunately, a definitive public domain chemical structure diagram for **MMV665852** could not be located in the conducted research.

Chemical Identifiers:

Property	Value
Molecular Formula	C ₁₃ H ₈ Cl ₄ N ₂ O
Molecular Weight	350.03 g/mol
IUPAC Name	1-(3,4-dichlorophenyl)-3-(3,4-dichlorophenyl)urea
SMILES	<chem>Clc1cc(Cl)ccc1NC(=O)Nc1ccc(Cl)c(Cl)c1</chem>
InChI	InChI=1S/C13H8Cl4N2O/c14-7-1-3-9(11(16)5-7)18-13(20)19-10-4-2-8(15)6-12(10)17/h1-6H,(H2,18,19,20)

Physicochemical Properties:

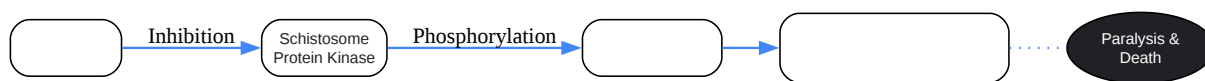
Property	Value
Physical State	Solid
Purity	>95% (as typically supplied for research)
Solubility	Data not readily available. Likely soluble in organic solvents like DMSO and DMF.
Melting Point	Not specified in the available literature.
Boiling Point	Not specified in the available literature.
pKa	Not specified in the available literature.

Biological Activity and Mechanism of Action

MMV665852 has demonstrated significant activity against *Schistosoma mansoni*, a major causative agent of schistosomiasis. While the precise mechanism of action is still under investigation, its classification as an N,N'-diarylurea suggests potential interference with key signaling pathways within the parasite.

Signaling Pathway Hypothesis:

N,N'-diarylhureas are known to inhibit various protein kinases. It is hypothesized that **MMV665852** may target a specific kinase or a set of kinases essential for the survival, development, or reproduction of *Schistosoma mansoni*. Disruption of these signaling cascades could lead to parasite paralysis, tegumental damage, and eventual death.



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Caption: Hypothesized signaling pathway for **MMV665852**'s antischistosomal activity.

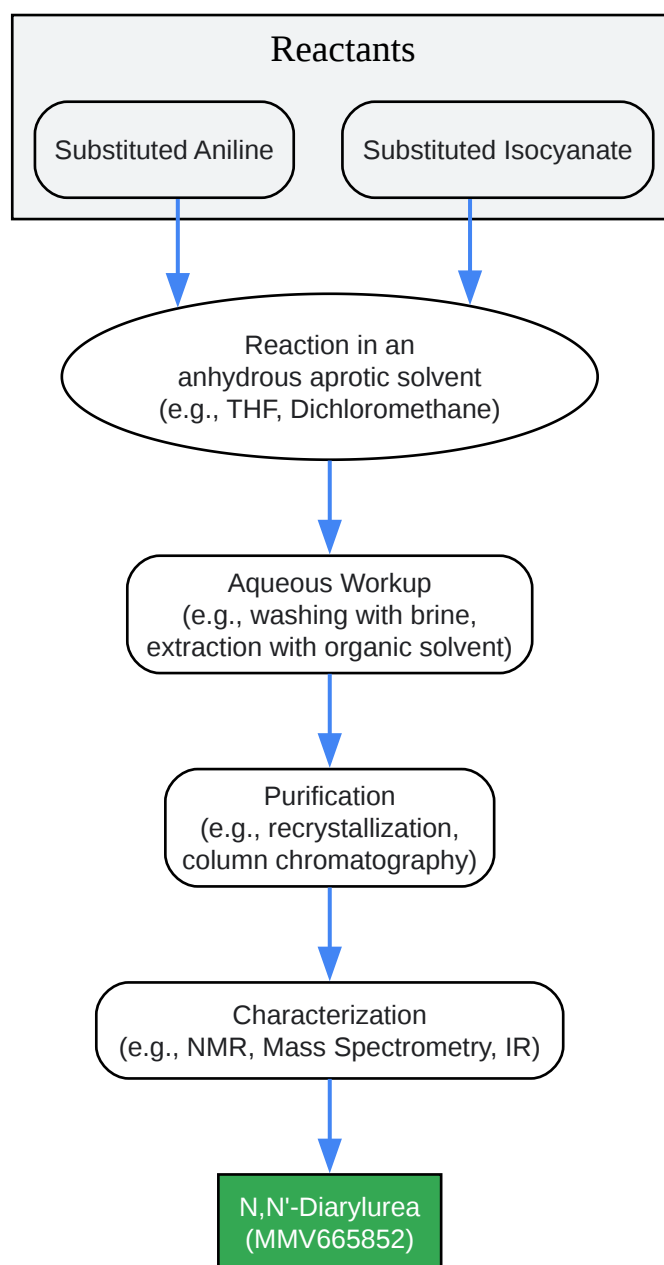
Experimental Protocols

The following sections outline generalized experimental protocols for the synthesis and biological evaluation of N,N'-diarylhureas like **MMV665852**.

Synthesis of N,N'-Diarylhureas

A common method for the synthesis of unsymmetrical N,N'-diarylhureas involves the reaction of a substituted aniline with a substituted isocyanate.

Workflow for N,N'-Diarylhurea Synthesis:



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Caption: General workflow for the synthesis of N,N'-diarylurea compounds.

Detailed Methodology:

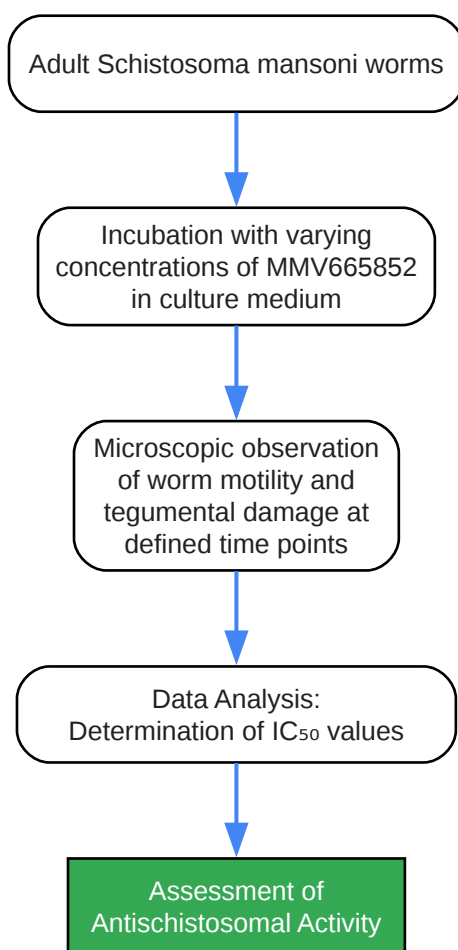
- **Reaction Setup:** To a solution of the substituted aniline (1 equivalent) in an anhydrous aprotic solvent (e.g., tetrahydrofuran or dichloromethane) under an inert atmosphere (e.g., nitrogen or argon), add the substituted isocyanate (1 equivalent) dropwise at room temperature.

- **Reaction Monitoring:** Stir the reaction mixture at room temperature and monitor its progress by thin-layer chromatography (TLC).
- **Workup:** Upon completion, quench the reaction with water or a saturated aqueous solution of ammonium chloride. Extract the aqueous layer with an organic solvent (e.g., ethyl acetate or dichloromethane). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by recrystallization from a suitable solvent system or by column chromatography on silica gel.
- **Characterization:** Confirm the structure and purity of the final compound using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

In Vitro Antischistosomal Activity Assay

The efficacy of **MMV665852** against *Schistosoma mansoni* can be assessed using an in vitro worm motility assay.

Workflow for In Vitro Antischistosomal Assay:



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